

Oclacitinib in vitro cellular assay IC50 values JAK enzymes

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: **Oclacitinib**

Cat. No.: S548081

Get Quote

Oclacitinib Potency and Selectivity Data

The core quantitative data on **Oclacitinib**'s inhibition of JAK enzymes, derived from isolated enzyme assays, is summarized in the following table [1] [2]:

JAK Enzyme	IC ₅₀ (nM)	Selectivity (vs. JAK1)
JAK1	10	-
JAK2	99	1.8-fold less selective
JAK3	99	9.9-fold less selective
TYK2	34	Not specified

Oclacitinib was also tested against a panel of **38 non-JAK kinases** at a concentration of 1 μ M and showed no significant activity (IC₅₀ > 1000 nM), confirming its high selectivity for the JAK family [2].

Experimental Protocols for Key Assays

The following are the detailed methodologies for the key experiments cited.

JAK Enzyme Activity Assays

The potency of **Oclacitinib** against JAK family members was determined using isolated enzyme systems [2].

- **Enzymes:** Recombinant human active kinase domains for JAK1, JAK2, JAK3, and TYK2 were used. The sequence homology to the analogous canine JAK enzymes is very high (90-100%).
- **Technology:** The assays were performed using **Caliper microfluidics technology**.
- **Procedure:** The ability of **Oclacitinib** to inhibit the kinase activity of each enzyme was measured. Dose-response data were analyzed using a 4-parameter logistic equation to calculate the IC₅₀ values.

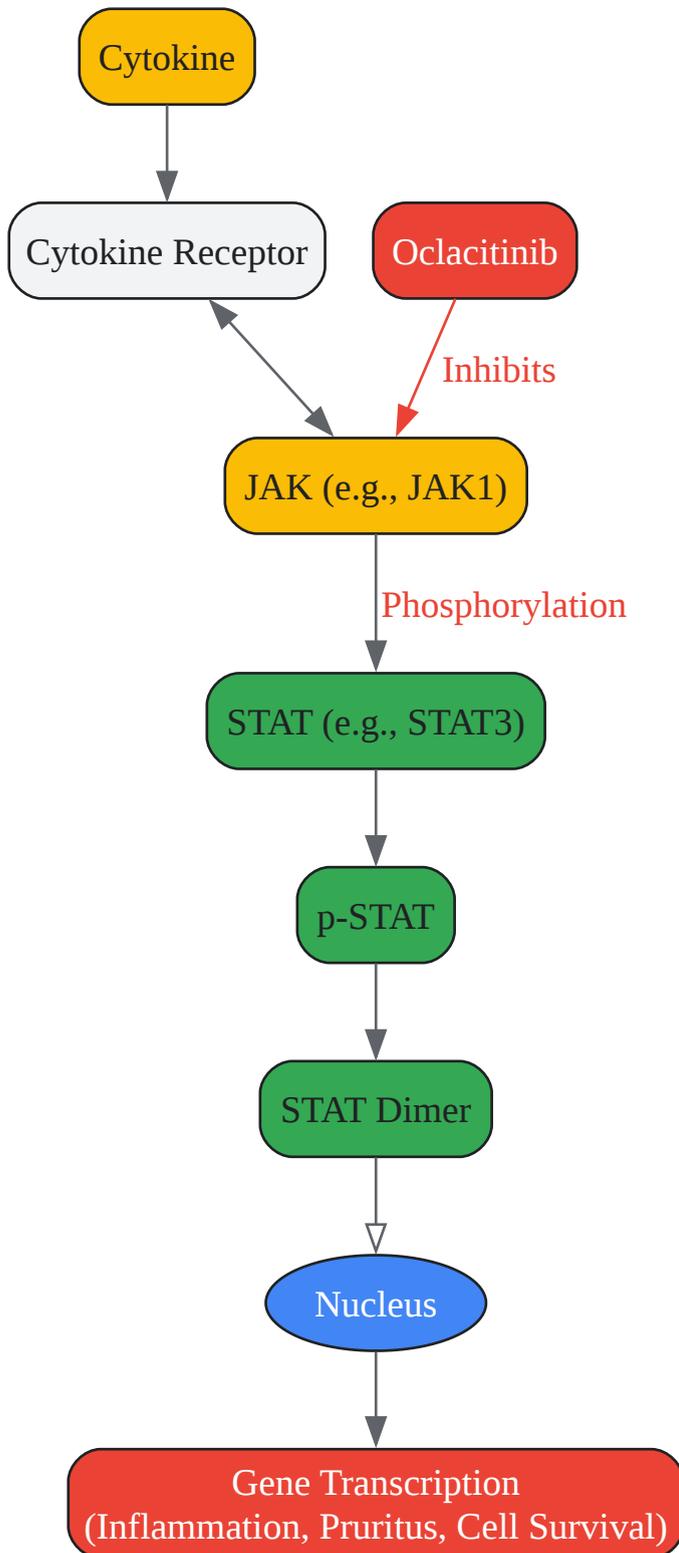
Cytokine Functional Assays in Cell Models

The inhibitory effects of **Oclacitinib** on cytokine function were tested in various in vitro cell models, measuring downstream cellular responses rather than direct kinase inhibition [2].

- **IL-2 Function (Canine Whole Blood Assay):**
 - Canine whole blood was collected in heparin sulfate tubes.
 - Blood was plated and treated with **Oclacitinib** (0.001–10 μM), concanavalin A (ConA), and canine IL-2.
 - Plates were incubated for 48 hours, followed by the addition of tritiated thymidine for 20 hours to measure T-cell proliferation.
 - Cell proliferation was quantified using a liquid scintillation counter.
- **IL-4 Function (Human B-Cell Line Assay):**
 - A human B-cell line (STAT6-bla RA-1) containing a beta-lactamase reporter gene under the control of a STAT6 response element was used.
 - Cells were plated and pretreated with **Oclacitinib** (0.0000381–10 μM) for 2 hours.
 - Human IL-4 was then added to activate the JAK-STAT pathway.
 - After 5 hours, STAT6 activation was quantified by detecting beta-lactamase activity using a fluorescent substrate (CCF-4 AM).

JAK-STAT Signaling Pathway and Oclacitinib Inhibition

The diagram below illustrates the core JAK-STAT signaling mechanism and the point of inhibition by **Oclacitinib**, integrating details from the search results [3] [4] [5].



[Click to download full resolution via product page](#)

*JAK-STAT pathway mechanism and **Oclacitinib** inhibition point.*

Key Context for Researchers

- **JAK1 Selectivity Profile: Oclacitinib's ~10-fold selectivity for JAK1 over JAK3 and ~1.8-fold selectivity over JAK2** suggests a targeted mechanism of action [1]. This profile underpins its therapeutic effect of inhibiting JAK1-dependent cytokines involved in allergy and inflammation (e.g., IL-2, IL-4, IL-6, IL-13, IL-31) while minimizing impact on JAK2-dependent functions like hematopoiesis [2].
- **Relevance of STAT3 in Oncology Research:** Beyond allergic dermatitis, recent research explores **Oclacitinib** in canine oncology. Studies show it can enhance radio-sensitivity in tumor cell lines by **inhibiting radiation-induced STAT3 activation**, promoting apoptosis, and impeding cell cycle progression [6].

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. Oclacitinib | JAK inhibitor | Mechanism | Concentration [selleckchem.com]
2. Oclacitinib (APOQUEL®) is a novel Janus kinase inhibitor ... [pmc.ncbi.nlm.nih.gov]
3. JAK-STAT signaling pathway [en.wikipedia.org]
4. Jak/Stat: IL-6 Receptor Signaling [cellsignal.com]
5. JAK-STAT Signaling Pathway [creative-diagnostics.com]
6. Enhancement of radio-sensitivity by inhibition of Janus ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Oclacitinib in vitro cellular assay IC50 values JAK enzymes].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b548081#oclacitinib-in-vitro-cellular-assay-ic50-values-jak-enzymes>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com